

A Comprehensive Analysis for Medicinal Chemistry and Drug Development Professionals

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Compound of Interest

Compound Name: *Benzyl 3-(benzylamino)piperidine-1-carboxylate hydrochloride*

CAS No.: 1179362-03-8

Cat. No.: B1499973

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Abstract

This guide provides an in-depth technical overview of **Benzyl 3-(benzylamino)piperidine-1-carboxylate hydrochloride**, a key chemical intermediate. We will explore its structural features, physicochemical properties, a detailed and reasoned synthesis protocol, and the analytical methods required for its structural elucidation and quality control. The document highlights the significance of the piperidine scaffold in drug discovery and the strategic role of benzyl protecting groups in its synthesis. This guide is intended for researchers and professionals in the fields of organic synthesis and medicinal chemistry, offering both theoretical insights and practical, actionable methodologies.

Chemical Identity and Physicochemical Properties

The subject of this guide is a disubstituted piperidine derivative, presented as its hydrochloride salt to improve stability and handling.

- IUPAC Name: **benzyl 3-(benzylamino)piperidine-1-carboxylate hydrochloride**[\[1\]](#)

- CAS Number: 1179362-03-8[1]
- Chemical Formula: C₂₀H₂₅ClN₂O₂[1]
- Molecular Weight: 360.88 g/mol [1]

Structure:

Figure 1: Chemical structure of **Benzyl 3-(benzylamino)piperidine-1-carboxylate hydrochloride**.

Physicochemical Data Summary:

Property	Value	Source
IUPAC Name	benzyl 3-(benzylamino)piperidine-1-carboxylate hydrochloride	AChemBlock[1]
CAS Number	1179362-03-8	AChemBlock[1]
Formula	C ₂₀ H ₂₅ ClN ₂ O ₂	AChemBlock[1]
Molecular Weight	360.88 g/mol	AChemBlock[1]
SMILES	<chem>O=C(N1CCCC(NCC2=CC=CC=C2)C1)OCC3=CC=CC=C3.[H]Cl</chem>	AChemBlock[1]
Purity	Typically ≥95%	AChemBlock[1]

Rationale and Applications in Medicinal Chemistry

The Piperidine Scaffold: A Privileged Structure

The piperidine ring is a six-membered nitrogen-containing heterocycle that is a cornerstone in drug design.[2][3][4] Its prevalence is due to several advantageous properties:

- **Structural Versatility:** The saturated, sp³-rich nature of the piperidine ring allows for precise three-dimensional arrangements of substituents, which is critical for optimizing interactions

with biological targets.

- **Pharmacokinetic Profile:** Incorporation of a piperidine moiety can favorably modulate key drug properties such as lipophilicity, solubility, and metabolic stability.[5]
- **Proven Bioactivity:** Piperidine derivatives are found in over twenty classes of pharmaceuticals, demonstrating a broad spectrum of biological activities, including anticancer, antiviral, analgesic, and antipsychotic effects.[2][4][6] More than 70 FDA-approved drugs contain this essential scaffold.[3][5]

The Strategic Role of Benzyl Protecting Groups

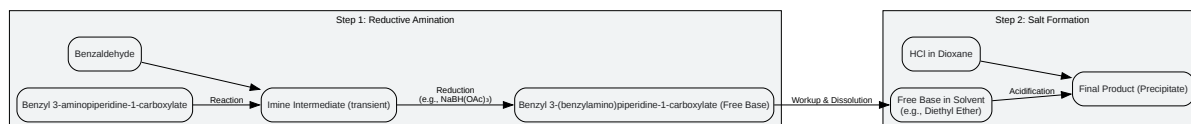
The target molecule employs two distinct benzyl-based functionalities, each serving a strategic purpose in a synthetic context.

- **N-Carbobenzyloxy (Cbz) Group:** The benzyl ...-1-carboxylate moiety is a Carbobenzyloxy (Cbz or Z) group, a widely used protecting group for amines.[7] It is stable under many reaction conditions but can be selectively removed under mild conditions via catalytic hydrogenolysis.[7][8] This allows for the unmasking of the piperidine nitrogen at a later synthetic stage for further modification.
- **N-Benzyl (Bn) Group:** The benzylamino substituent utilizes a simple benzyl (Bn) group to protect the secondary amine.[9][10] Like the Cbz group, it is robust and can also be removed by hydrogenolysis, often simultaneously with the Cbz group.[8][9] This dual protection strategy is common in the synthesis of complex diamines.

Synthesis and Purification Protocol

The synthesis of **Benzyl 3-(benzylamino)piperidine-1-carboxylate hydrochloride** can be logically achieved via a two-step process starting from a commercially available precursor, Benzyl 3-aminopiperidine-1-carboxylate. The process involves a reductive amination reaction followed by salt formation.

Synthetic Workflow



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Figure 2: Synthetic workflow for the target compound.

Detailed Experimental Protocol

Objective: To synthesize **Benzyl 3-(benzylamino)piperidine-1-carboxylate hydrochloride** from Benzyl 3-aminopiperidine-1-carboxylate.

Materials:

- Benzyl 3-aminopiperidine-1-carboxylate (1.0 eq)
- Benzaldehyde (1.05 eq)
- Sodium triacetoxyborohydride (NaBH(OAc)₃) (1.5 eq)
- Dichloromethane (DCM), anhydrous
- Saturated aqueous sodium bicarbonate (NaHCO₃) solution
- Brine (saturated aqueous NaCl solution)
- Anhydrous magnesium sulfate (MgSO₄)
- Hydrochloric acid solution (e.g., 2M in diethyl ether or 4M in 1,4-dioxane)
- Diethyl ether or MTBE

Procedure:

- **Reaction Setup:** To a round-bottom flask under an inert atmosphere (N_2 or Ar), add Benzyl 3-aminopiperidine-1-carboxylate (1.0 eq) and dissolve in anhydrous dichloromethane (approx. 0.1 M concentration).
- **Imine Formation:** Add benzaldehyde (1.05 eq) to the solution. Stir the mixture at room temperature for 30-60 minutes. The formation of the intermediate imine is typically not monitored and proceeds directly to the next step.
 - **Rationale:** This is the first step of the reductive amination, forming a transient imine or iminium ion which is the substrate for the reducing agent.
- **Reduction:** Slowly add sodium triacetoxyborohydride (1.5 eq) portion-wise to the reaction mixture. Control the addition to manage any mild exotherm. Stir the reaction at room temperature for 4-16 hours.
 - **Rationale:** $NaBH(OAc)_3$ is a mild and selective reducing agent ideal for reductive aminations. It is less reactive towards aldehydes and ketones than sodium borohydride, minimizing side reactions.
- **Reaction Monitoring:** Monitor the reaction progress by Thin Layer Chromatography (TLC) or Liquid Chromatography-Mass Spectrometry (LC-MS) until the starting amine is consumed.
- **Aqueous Workup:** Quench the reaction by slowly adding saturated aqueous $NaHCO_3$ solution. Stir vigorously until gas evolution ceases. Transfer the mixture to a separatory funnel and separate the layers.
- **Extraction:** Extract the aqueous layer with dichloromethane (2x). Combine the organic layers.
- **Washing and Drying:** Wash the combined organic layers with brine, then dry over anhydrous $MgSO_4$.
- **Solvent Removal:** Filter the drying agent and concentrate the filtrate under reduced pressure to yield the crude free base, typically as an oil or waxy solid.

- **Salt Formation:** Dissolve the crude free base in a minimal amount of a suitable solvent like diethyl ether or MTBE. While stirring, add the hydrochloric acid solution (1.0 eq) dropwise.
- **Isolation:** The hydrochloride salt will typically precipitate as a white or off-white solid. Continue stirring for 30 minutes in an ice bath to maximize precipitation. Collect the solid by vacuum filtration, wash with cold diethyl ether, and dry under vacuum.

Analytical Characterization and Quality Control

To ensure the identity and purity of the synthesized compound, a suite of analytical techniques should be employed.

Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR is the most powerful tool for unambiguous structure elucidation.

- **^1H NMR:** The proton NMR spectrum will provide key information.
 - **Aromatic Protons:** Expect complex multiplets between 7.2-7.5 ppm integrating to 10 protons (from the two benzyl groups).
 - **Benzyl CH_2 Protons:** Two distinct singlets (or AB quartets) are expected, one for the Cbz - $\text{O}-\text{CH}_2$ - (around 5.1 ppm) and one for the Bn - $\text{N}-\text{CH}_2$ - (around 3.8 ppm).
 - **Piperidine Ring Protons:** A complex series of multiplets between ~1.5 and 3.5 ppm. The protons adjacent to the nitrogen atoms will be shifted downfield.
 - **N-H Proton:** A broad singlet, which may be exchangeable with D_2O . Its chemical shift can be highly variable.
- **^{13}C NMR:** The carbon spectrum will confirm the carbon skeleton.
 - **Carbonyl Carbon:** A peak around 155 ppm for the carbamate $\text{C}=\text{O}$.
 - **Aromatic Carbons:** Multiple signals in the 127-138 ppm region.
 - **Aliphatic Carbons:** Signals for the two $-\text{CH}_2-$ groups (~67 ppm for $\text{O}-\text{CH}_2$ and ~51 ppm for $\text{N}-\text{CH}_2$) and the piperidine ring carbons.

Mass Spectrometry (MS)

Mass spectrometry confirms the molecular weight of the compound.

- Expected Ion: Using Electrospray Ionization (ESI) in positive mode, the expected molecular ion peak $[M+H]^+$ would correspond to the mass of the free base ($C_{20}H_{24}N_2O_2$), which is approximately m/z 325.19.

Purity Assessment

- High-Performance Liquid Chromatography (HPLC): HPLC is the standard method for assessing the purity of the final compound. Using a suitable column (e.g., C18) and mobile phase (e.g., acetonitrile/water gradient with a modifier like TFA or formic acid), the purity can be determined by the relative area of the product peak. A purity of >95% is typically required for research applications.^[1]

Handling, Storage, and Safety

- Handling: Use standard personal protective equipment (PPE), including safety glasses, a lab coat, and chemical-resistant gloves. Handle the compound in a well-ventilated area or a chemical fume hood. Avoid inhalation of dust and direct contact with skin and eyes.
- Storage: Store in a tightly sealed container in a cool, dry place away from incompatible materials such as strong oxidizing agents. The hydrochloride salt form enhances stability for long-term storage.
- Safety: Refer to the Safety Data Sheet (SDS) for comprehensive hazard information. As with most fine chemicals, it should be treated as potentially harmful.

Conclusion

Benzyl 3-(benzylamino)piperidine-1-carboxylate hydrochloride is a valuable synthetic intermediate whose structure combines the privileged piperidine scaffold with strategically placed, removable protecting groups. Its synthesis via reductive amination is a robust and reliable method. Proper analytical characterization using NMR, MS, and HPLC is essential to validate its structure and ensure high purity, making it a reliable building block for the complex, multi-step syntheses required in modern drug discovery.

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